

In-Depth Technical Guide to (24S)-MC 976

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Compound of Interest

Compound Name: (24R)-MC 976

Cat. No.: B10800398

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CAS Number: 112849-14-6

This technical guide provides a comprehensive overview of (24S)-MC 976, a synthetic analog of Vitamin D3, for researchers, scientists, and drug development professionals. The document details its mechanism of action, cellular effects, and relevant experimental protocols, with a focus on its potential as a modulator of cellular processes.

Core Compound Information

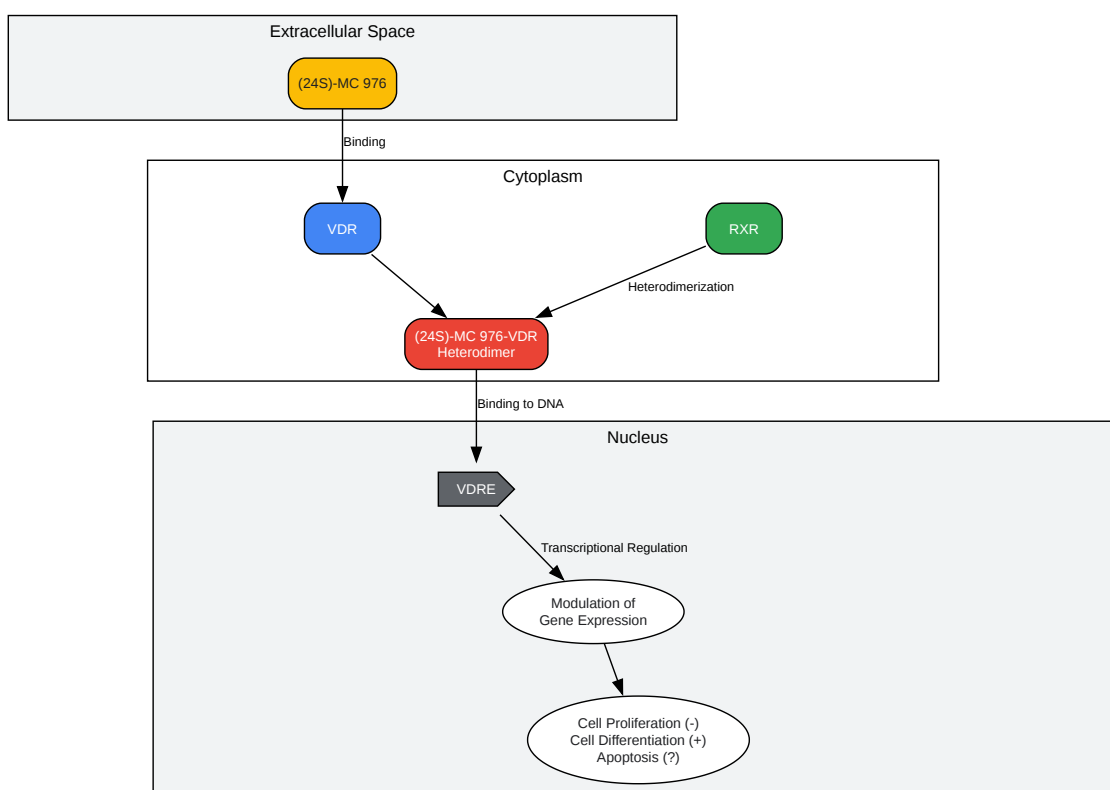
(24S)-MC 976 is a derivative of Vitamin D3, a group of secosteroids known for their crucial role in calcium homeostasis and a wide range of other biological processes.^[1] As an analog of calcitriol, the biologically active form of Vitamin D, (24S)-MC 976 is designed to elicit specific cellular responses, often with a more favorable therapeutic profile than the natural hormone.

Property	Value
CAS Number	112849-14-6
Molecular Formula	C ₂₇ H ₄₂ O ₃
Molecular Weight	414.62 g/mol
Synonyms	(24S)-MC-976, (24S)-MC976

Mechanism of Action and Signaling Pathway

The primary mechanism of action for Vitamin D analogs like (24S)-MC 976 involves their interaction with the Vitamin D Receptor (VDR), a nuclear transcription factor. Upon binding, the (24S)-MC 976-VDR complex heterodimerizes with the Retinoid X Receptor (RXR). This complex then binds to specific DNA sequences known as Vitamin D Response Elements (VDREs) in the promoter regions of target genes, thereby modulating their transcription.

This signaling cascade ultimately influences a variety of cellular functions, including cell proliferation, differentiation, and apoptosis. The specific downstream effects of (24S)-MC 976 are dependent on the cell type and the complement of co-regulatory proteins present.



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Caption: Vitamin D Receptor (VDR) signaling pathway activated by (24S)-MC 976.

Biological Activity: Antiproliferative Effects

A key area of investigation for Vitamin D analogs is their antiproliferative activity, making them potential candidates for cancer therapy. While specific quantitative data for the antiproliferative activity of (24S)-MC 976, such as IC50 values, are not readily available in the public domain, the general activity of Vitamin D compounds suggests that it likely inhibits the growth of various cancer cell lines. The potency of such analogs can vary significantly based on their specific chemical structure.

Experimental Protocols

The following are generalized protocols that can be adapted for the investigation of (24S)-MC 976's biological activity.

Cell Proliferation Assay (MTT Assay)

This protocol is designed to assess the effect of (24S)-MC 976 on the proliferation of adherent cancer cell lines.

Materials:

- (24S)-MC 976
- Target cancer cell line (e.g., MCF-7, LNCaP)
- Complete cell culture medium
- 96-well plates
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution
- DMSO (Dimethyl sulfoxide)
- Phosphate-buffered saline (PBS)
- Incubator (37°C, 5% CO₂)
- Microplate reader

Procedure:

- **Cell Seeding:** Seed cells into 96-well plates at a density of 5,000-10,000 cells per well in 100 μ L of complete medium and incubate for 24 hours.
- **Compound Treatment:** Prepare serial dilutions of (24S)-MC 976 in complete medium. Remove the old medium from the wells and add 100 μ L of the diluted compound solutions. Include a vehicle control (medium with the same concentration of solvent used to dissolve (24S)-MC 976).
- **Incubation:** Incubate the plates for 48-72 hours.
- **MTT Addition:** Add 20 μ L of MTT solution (5 mg/mL in PBS) to each well and incubate for 4 hours.
- **Formazan Solubilization:** Carefully remove the medium and add 150 μ L of DMSO to each well to dissolve the formazan crystals.
- **Absorbance Measurement:** Measure the absorbance at 570 nm using a microplate reader.
- **Data Analysis:** Calculate the percentage of cell viability relative to the vehicle control and determine the IC₅₀ value.



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Caption: Workflow for assessing antiproliferative activity using an MTT assay.

Gene Expression Analysis (Quantitative PCR)

This protocol outlines the steps to measure changes in the expression of VDR target genes following treatment with (24S)-MC 976.

Materials:

- (24S)-MC 976
- Target cell line
- 6-well plates
- RNA extraction kit
- cDNA synthesis kit
- qPCR master mix
- Primers for target genes (e.g., CYP24A1, p21) and a housekeeping gene (e.g., GAPDH)
- qPCR instrument

Procedure:

- Cell Culture and Treatment: Seed cells in 6-well plates and treat with (24S)-MC 976 at the desired concentration for a specific time period (e.g., 24 hours).
- RNA Extraction: Harvest the cells and extract total RNA using a commercial kit according to the manufacturer's instructions.
- cDNA Synthesis: Synthesize cDNA from the extracted RNA using a reverse transcription kit.
- qPCR: Perform quantitative PCR using the synthesized cDNA, gene-specific primers, and a qPCR master mix.

- **Data Analysis:** Analyze the qPCR data using the $\Delta\Delta C_t$ method to determine the relative fold change in gene expression in treated cells compared to control cells, normalized to the housekeeping gene.

Conclusion

(24S)-MC 976 represents a promising Vitamin D3 analog with potential applications in research and drug development, particularly in areas where modulation of cell proliferation and differentiation is desired. Its activity through the VDR signaling pathway provides a clear mechanistic basis for its cellular effects. Further research is warranted to fully elucidate its specific biological activities and therapeutic potential.

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References

- [1. researchgate.net \[researchgate.net\]](#)
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